

Cortisone-d2 molecular weight and formula

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Compound of Interest

Compound Name: Cortisone-d2

Cat. No.: B15613657

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Cortisone-d2: A Technical Overview

This guide provides a detailed summary of the fundamental physicochemical properties of **Cortisone-d2**, a deuterated analog of Cortisone. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize stable isotope-labeled compounds.

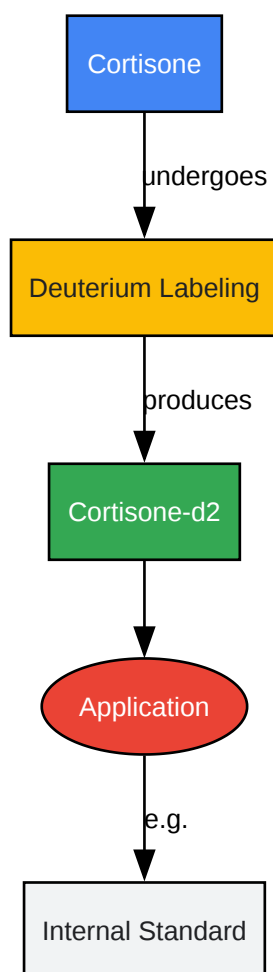
Core Physicochemical Data

The essential quantitative data for **Cortisone-d2** is summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value	References
Molecular Formula	C21H26D2O5	[1] [2] [3]
Molecular Weight	362.46 g/mol	[1] [4]
Alternate Molecular Weight	362.47 g/mol	[2] [3] [5]
Synonyms	4-Pregnen-17 α ,21-diol-3,11,20-trione-1,2-d2, 17-Hydroxy-11-dehydrocorticosterone-d2	[1] [2]
Parent Drug	Cortisone	[2]
Purity	> 95%	[1]

Logical Relationship of Cortisone-d2

The following diagram illustrates the relationship between **Cortisone-d2** and its parent compound, highlighting its primary application as a labeled internal standard.



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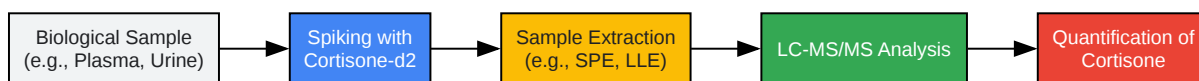
Caption: Relationship between Cortisone and its deuterated form, **Cortisone-d2**.

Experimental Applications and Methodologies

Cortisone-d2 serves as a crucial internal standard in various analytical and pharmacokinetic studies.[2] Its use significantly enhances the accuracy of quantification methods for Cortisone in biological matrices.

Bioanalytical Methodologies

While specific, detailed experimental protocols are proprietary and vary between laboratories, the general workflow for the use of **Cortisone-d2** as an internal standard in mass spectrometry-based assays is outlined below.



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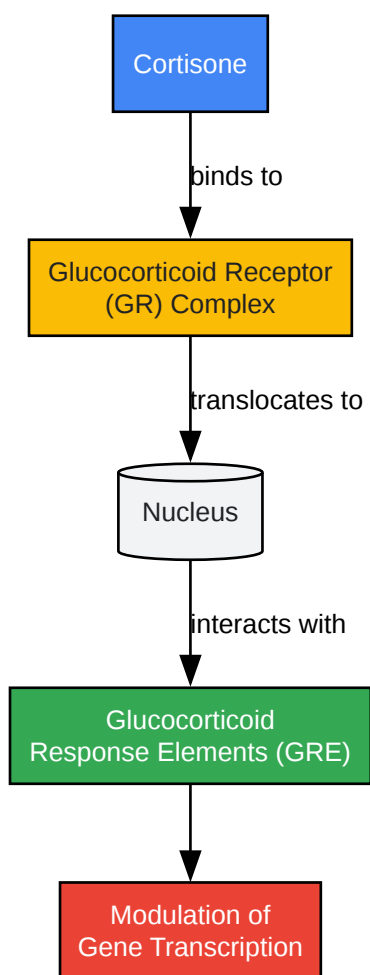
Caption: General workflow for using **Cortisone-d2** as an internal standard.

Disclaimer: The detailed experimental protocols for specific assays are typically developed and validated in-house by research laboratories and are not publicly available in extensive detail. The workflow provided is a generalized representation.

Signaling Pathways

Cortisone, the parent compound of **Cortisone-d2**, is a glucocorticoid that exerts its effects through interaction with the glucocorticoid receptor. Cortisone itself is a metabolite of cortisol and acts as an immunosuppressant and anti-inflammatory agent.[4] At high concentrations, cortisone can interfere with the binding of glucocorticoids to their receptors.[4]

The following diagram illustrates a simplified overview of the glucocorticoid signaling pathway.



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Caption: Simplified glucocorticoid signaling pathway.

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